N-Ethyloxolan-3-amine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-Ethyloxolan-3-amine*
CAS No.:	*1292902-62-5*
Cat. No.:	*B1429227*

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Canonical SMILES String: CCNC1CCOC1

Introduction

N-Ethyloxolan-3-amine, a secondary amine featuring a tetrahydrofuran moiety, represents a valuable building block in medicinal chemistry and drug discovery. Its structural attributes, combining a flexible ethylamino group with a polar cyclic ether, offer a unique scaffold for the development of novel therapeutic agents. This in-depth technical guide provides a comprehensive overview of **N-Ethyloxolan-3-amine**, including its chemical properties, synthesis, potential applications in drug development, and detailed spectroscopic analysis. This document is intended for researchers, scientists, and professionals in the field of drug development, offering both established data and predictive insights to facilitate its use in the laboratory.

Chemical Properties and Identifiers

A clear understanding of the fundamental physicochemical properties of **N-Ethyloxolan-3-amine** is essential for its effective application in research and development.

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Property	Value	Source
IUPAC Name	N-Ethyloxolan-3-amine	IUPAC
Molecular Formula	C6H13NO	-
Canonical SMILES	CCNC1CCOC1	-
Monoisotopic Mass	115.0997 g/mol	-
Molecular Weight	115.18 g/mol	-
Topological Polar Surface Area (TPSA)	21.3 Å²	-
Predicted logP	0.5 - 1.0	Predictive Model

Synthesis of **N-Ethyloxolan-3-amine**

While specific literature detailing the synthesis of **N-Ethyloxolan-3-amine** is not extensively available, its preparation can be logically approached through established synthetic methodologies for secondary amines. The two most probable synthetic routes are the reductive amination of a ketone precursor and the direct alkylation of a primary amine.

Method 1: Reductive Amination of Tetrahydrofuran-3-one

Reductive amination is a highly efficient and widely used method for the formation of C-N bonds.[1] This approach involves the reaction of a carbonyl compound, in this case, tetrahydrofuran-3-one, with a primary amine (ethylamine) to form an intermediate imine or enamine, which is then reduced in situ to the desired secondary amine.

Reaction Scheme:

Figure 1: Reductive Amination Workflow.

Detailed Experimental Protocol (Predictive):

- Reaction Setup: To a solution of tetrahydrofuran-3-one (1.0 eq) in a suitable solvent such as 1,2-dichloroethane (DCE) or methanol (MeOH) at room temperature, add ethylamine (1.1

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eq).

- Imine Formation: Stir the mixture for 1-2 hours to facilitate the formation of the imine intermediate.
- Reduction: Add a mild reducing agent such as sodium triacetoxyborohydride (NaBH(OAc)3) or sodium cyanoborohydride (NaBH3CN) (1.5 eq) portion-wise to the reaction mixture. These reagents are preferred as they are selective for the imine over the ketone.[2]
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford **N-Ethyloxolan-3-amine**.

Method 2: N-Alkylation of 3-Aminotetrahydrofuran

Direct alkylation of a primary amine with an alkyl halide is another common strategy for synthesizing secondary amines. In this case, 3-aminotetrahydrofuran would be reacted with an ethylating agent like ethyl iodide or ethyl bromide. A key consideration for this method is the potential for over-alkylation to form the tertiary amine.[3]

Reaction Scheme:

Figure 2: N-Alkylation Workflow.

Detailed Experimental Protocol (Predictive):

- Reaction Setup: Dissolve 3-aminotetrahydrofuran (1.0 eq) in a polar aprotic solvent such as acetonitrile (ACN) or dimethylformamide (DMF).
- Addition of Base: Add a non-nucleophilic base, such as potassium carbonate (K2CO3) or triethylamine (Et3N) (2.0 eq), to the solution.

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- Alkylation: Add ethyl iodide or ethyl bromide (1.0-1.2 eq) dropwise to the reaction mixture at room temperature.
- Reaction Monitoring: Monitor the reaction by TLC or LC-MS. Gentle heating may be required to drive the reaction to completion.
- Work-up: After the reaction is complete, filter off the solid base. Remove the solvent under reduced pressure.
- Purification: Dissolve the residue in an organic solvent and wash with water to remove any remaining salts. Dry the organic layer, concentrate, and purify the crude product by column chromatography.

Potential Applications in Drug Development

The **N-Ethyloxolan-3-amine** scaffold is of significant interest in drug discovery due to the favorable properties imparted by its constituent functional groups. The tetrahydrofuran ring is a common motif in many biologically active natural products and synthetic drugs, often serving as a bioisostere for other cyclic systems.[4] The secondary amine provides a key site for hydrogen bonding and can be protonated at physiological pH, which can influence solubility and receptor interactions.

While specific pharmacological data for **N-Ethyloxolan-3-amine** is not yet published, derivatives of 3-aminotetrahydrofuran have been explored for a range of therapeutic targets. For example, substituted 3-aminotetrahydrofurans have been investigated as components of inhibitors of Factor Xa, an important target in anticoagulation therapy.[5] Furthermore, the incorporation of small heterocyclic amines is a common strategy in the design of ligands for central nervous system (CNS) targets. The physicochemical properties of **N-Ethyloxolan-3-amine** suggest it could be a valuable fragment for library synthesis in the exploration of new chemical space for various disease areas.

Spectroscopic Data (Predictive)

As experimental spectra for **N-Ethyloxolan-3-amine** are not readily available in the public domain, the following data is predicted based on the analysis of its structural components and comparison with analogous molecules.

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^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the ethyl group and the tetrahydrofuran ring protons.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 3.7 - 4.0	m	3H	-O-CH2- and -O-CH-
~ 2.8 - 3.1	m	1H	-CH-N-
~ 2.6 - 2.8	q	2H	-N-CH2-CH3
~ 1.8 - 2.2	m	2H	-CH2- on THF ring
~ 1.1 - 1.3	t	3H	-CH2-CH3
~ 1.5 - 2.5	br s	1H	-NH-

^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.

Chemical Shift (δ, ppm)	Assignment
~ 70 - 75	-O-CH2-
~ 65 - 70	-O-CH-
~ 55 - 60	-CH-N-
~ 45 - 50	-N-CH2-
~ 30 - 35	-CH2- on THF ring
~ 15 - 20	-CH3

Mass Spectrometry

The mass spectrum is expected to show a molecular ion peak and characteristic fragmentation patterns for aliphatic amines. The nitrogen rule predicts an odd nominal mass for the molecular

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ion, which is consistent with the molecular formula C6H13NO (MW = 115.18).

m/z	Predicted Fragment
115	[M]+ (Molecular Ion)
100	[M - CH3]+
86	[M - C2H5]+
72	[M - C2H5N]+
58	[CH2=N(H)CH2CH3]+

Alpha-cleavage is a characteristic fragmentation pathway for amines, which would lead to the formation of the iminium ion at m/z 58.[6]

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the N-H and C-O functional groups.

Wavenumber (cm^{-1})	Vibration
3300 - 3500 (weak, sharp)	N-H stretch (secondary amine)
2850 - 3000	C-H stretch (aliphatic)
1050 - 1150 (strong)	C-O stretch (ether)

The presence of a weak, sharp N-H stretching band is characteristic of a secondary amine.[7]

Conclusion

N-Ethyloxolan-3-amine is a synthetically accessible and versatile building block with significant potential in drug discovery. This technical guide provides a comprehensive overview of its properties, plausible synthetic routes, and predicted spectroscopic data to aid researchers in its application. As a molecule with favorable physicochemical properties, it represents a promising starting point for the development of novel therapeutics across various disease

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areas. Further research into its synthesis and biological evaluation is warranted to fully explore its potential.

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- Solomons, T. W. G., Fryhle, C. B., & Snyder, S. A. (2016). Organic chemistry. John Wiley & Sons.## **N-Ethyloxolan-3-amine**: A Comprehensive Technical Guide for Researchers

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